

Essential Guide to the Proper Disposal of Ochnaflavone

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Compound of Interest

Compound Name: Ochnaflavone

Cat. No.: B1238491

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This guide provides critical safety and logistical information for the proper disposal of **Ochnaflavone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Immediate Safety Precautions:

Before handling **Ochnaflavone** for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE) to prevent exposure.

- **Gloves:** Use chemical-resistant gloves.
- **Eye Protection:** Wear safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** Handle in a well-ventilated area. If dust formation is possible, a dust mask or respirator should be used.

Ochnaflavone Disposal Protocol

The standard and required method for the disposal of **Ochnaflavone** is through a licensed professional waste disposal service. This ensures that the compound is managed in compliance with all relevant regulations.

Step-by-Step Disposal Procedure:

- Segregation: Keep **Ochnaflavone** waste separate from other chemical waste to prevent unintended reactions.
- Containerization:
 - Place solid **Ochnaflavone** waste in a clearly labeled, sealed, and appropriate container.
 - Ensure the container is in good condition and free from leaks.
 - Label the container clearly as "Hazardous Waste: **Ochnaflavone**".
- Contaminated Materials: Any materials that have come into contact with **Ochnaflavone**, such as gloves, bench paper, or weighing boats, must be treated as contaminated and disposed of in the same manner as the chemical itself.
- Regulatory Compliance: The disposal of **Ochnaflavone** must be conducted in accordance with local, state, and federal regulations.^[1] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Ochnaflavone Properties and Hazards

The following table summarizes key quantitative data for **Ochnaflavone**.

| Property | Value |
|-------------------|--------------|
| Molecular Formula | C30H18O10 |
| Molecular Weight | 538.46 g/mol |
| CAS Number | 50276-96-5 |

GHS Hazard Classification:^[1]

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Acute toxicity, oral | 4 | H302: Harmful if swallowed |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation |
| Serious eye damage/eye irritation | 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity, single exposure | 3 | H335: May cause respiratory irritation |

Ochnaflavone Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Ochnaflavone**.



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Caption: Logical workflow for the proper disposal of **Ochnaflavone**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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